

Technical Support Center: Reverse-Phase Chromatography of Ketone Compounds

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Compound of Interest

Compound Name: 2-Butanone, 1-(1,3-benzodioxol-5-yl)-
CAS No.: 23023-13-4
Cat. No.: B104480

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Welcome to the technical support center for resolving peak tailing in the reverse-phase chromatography of ketone compounds. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and resolve common issues encountered during their experiments.

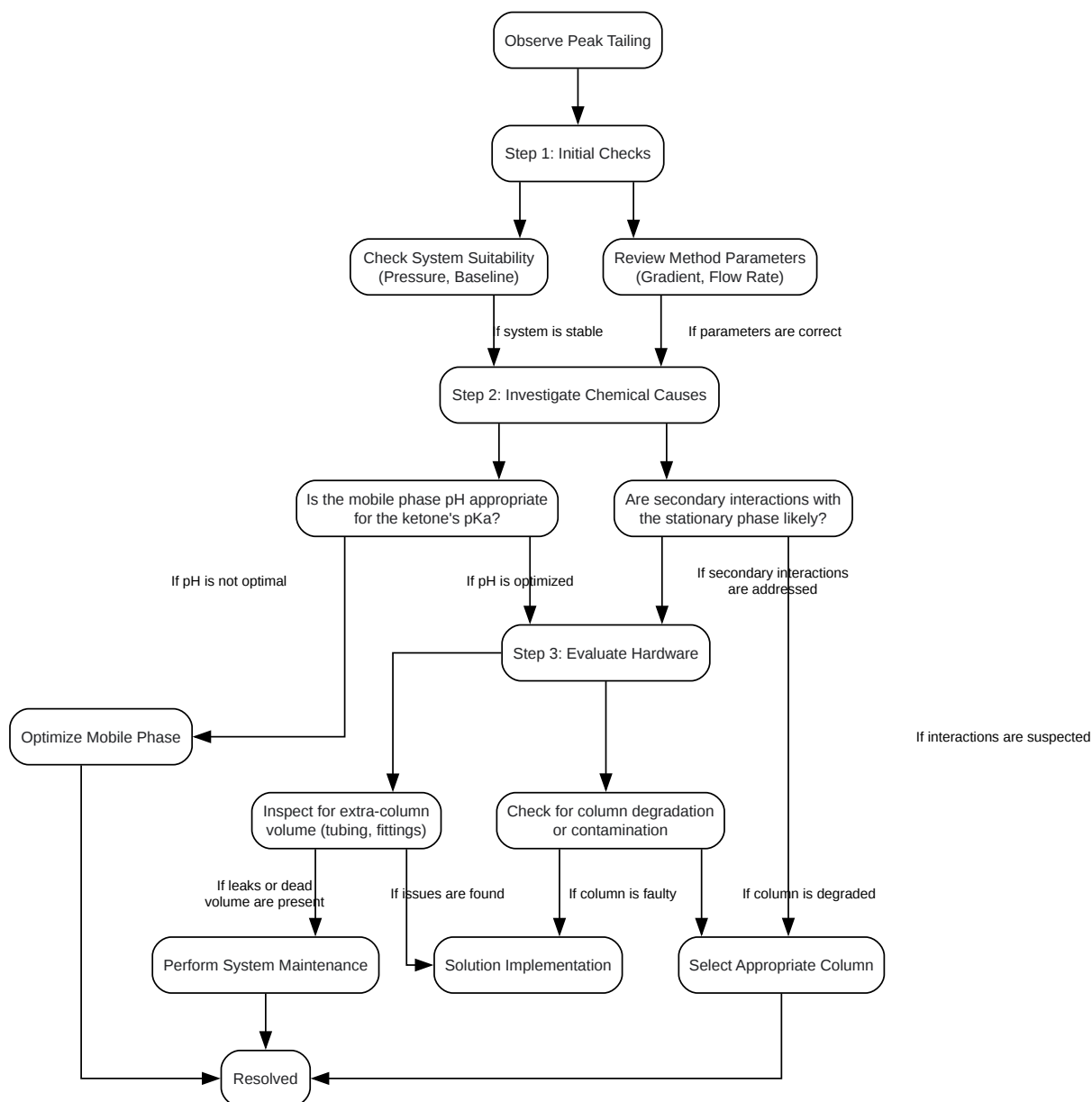
Troubleshooting Guides

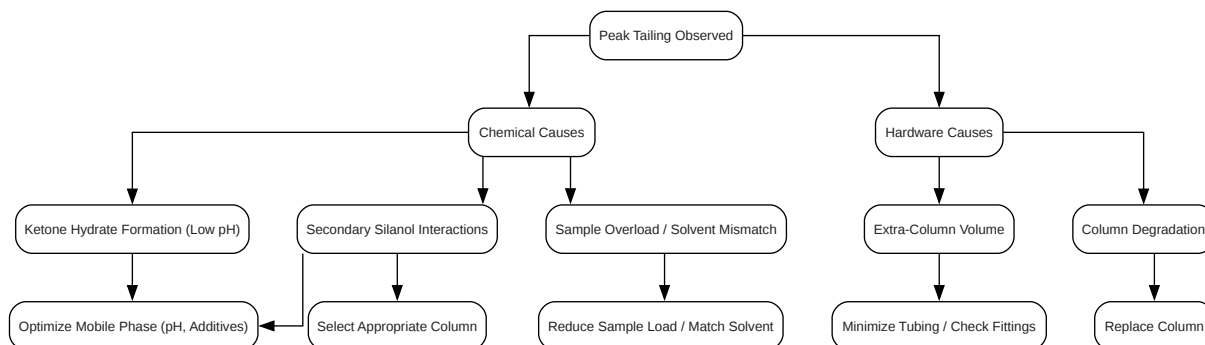
This section provides detailed guides to diagnose and resolve peak tailing issues specific to ketone compounds.

Guide 1: Systematic Approach to Troubleshooting Peak Tailing

Peak tailing in chromatography can stem from various factors, from chemical interactions to system hardware. This guide provides a logical workflow to identify and address the root cause of peak tailing for your ketone analytes.

Experimental Workflow:





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